

Isatoic anhydride safety data sheet and handling precautions

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Compound of Interest

Compound Name: Isatoic Anhydride

Cat. No.: B133585

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A Technical Guide to the Safe Handling of Isatoic Anhydride

Introduction: **Isatoic anhydride** (CAS No. 118-48-9) is a heterocyclic organic compound derived from anthranilic acid.[1][2] It serves as a versatile precursor in the synthesis of various pharmaceuticals, including methaqualone and other 4-quinazolinone-based drugs, as well as in the production of polymers and other fine chemicals.[1][2] Given its reactivity and potential hazards, a thorough understanding of its safety profile and handling requirements is critical for researchers, scientists, and drug development professionals. This guide provides an in-depth overview of the safety data, handling protocols, and emergency procedures for **isatoic anhydride**.

Hazard Identification and Classification

Isatoic anhydride is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[3] It is recognized primarily as an irritant and a skin sensitizer.[4][5] The toxicological properties of the material have not been fully investigated, warranting cautious handling at all times.[5][6]

GHS Classification:

- Serious Eye Damage/Eye Irritation: Category 2/2A[3][4]
- Skin Sensitization: Category 1[3][4]

- Irritant: Eyes, skin, and respiratory system[\[6\]](#)

Table 1: GHS Hazard and Precautionary Statements

Code	Statement	Reference
<hr/>		
Hazard Statements		
H317	May cause an allergic skin reaction.	[4] [7]
H319	Causes serious eye irritation.	[4] [7]
<hr/>		
Precautionary Statements		
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[4] [8]
P264	Wash skin thoroughly after handling.	[4] [8]
P272	Contaminated work clothing should not be allowed out of the workplace.	[4] [8]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[4] [7] [8]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[4] [8]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4] [7] [8]
P333+P313	If skin irritation or a rash occurs: Get medical advice/attention.	[4]
P363	Wash contaminated clothing before reuse.	[4]

P501	Dispose of contents/container in accordance with local/regional/national/internati onal regulations.	[4][7]
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Physical, Chemical, and Toxicological Properties

Isatoic anhydride is a beige to brown crystalline powder.[1][9] It is sensitive to moisture and will hydrolyze to form anthranilic acid and carbon dioxide.[2][6]

Table 2: Physical and Chemical Properties of Isatoic Anhydride

Property	Value	Reference
CAS Number	118-48-9	[2][3]
Molecular Formula	C ₈ H ₅ NO ₃	[5][10]
Molecular Weight	163.13 g/mol	[5][9][10]
Appearance	White, beige, tan, or brown crystalline solid/powder.	[1][9][10]
Melting Point	233 - 243 °C (with decomposition)	[9][10]
Flash Point	308 °C / 586.4 °F	[3][5][6]
Auto-Ignition Temp.	350 °C	[5][11]
Solubility	Sparingly soluble in water (0.3 g/L); soluble in hot alcohol and acetone; insoluble in ether, benzene, and chloroform.	[1][9][10]
Vapor Density	5.6 (vs air)	[1]

Table 3: Acute Toxicity Data

Route	Species	Value	Reference
Oral	Rat	LD50 > 2500 mg/kg	[3]
Dermal	Rabbit	LD50 > 2000 mg/kg	[3]
Inhalation	Rat	LC50 = 192 mg/m ³	[3]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is essential to minimize exposure and ensure safety.

General Handling Protocol

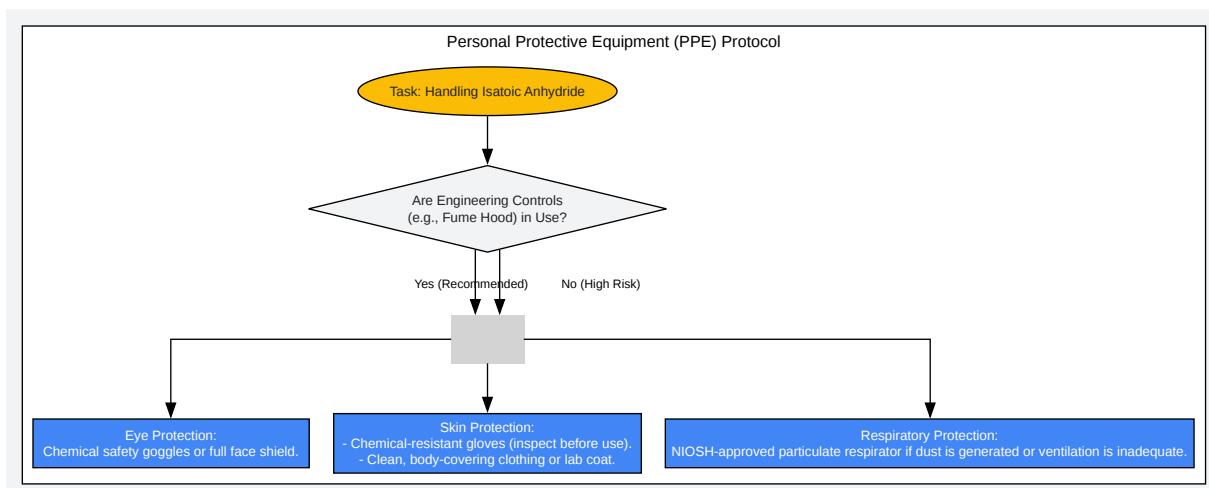
- Engineering Controls: Always handle **isatoic anhydride** in a well-ventilated area.[6] A system of local exhaust ventilation is recommended to control emissions at the source.[4] Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[3][6]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 4.
- Procedural Discipline: Avoid contact with skin, eyes, and clothing.[6][8] Do not breathe in dust.[5] Avoid the formation of dust and aerosols during handling.[4][7]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[3][4] Do not eat, drink, or smoke in the work area.[8] Remove contaminated clothing and wash it before reuse.[4][6]

Storage Protocol

- Container: Keep the container tightly closed when not in use.[1][6]
- Environment: Store in a cool, dry, and well-ventilated area.[1][4][7]
- Moisture Protection: **Isatoic anhydride** is moisture-sensitive; store protected from moisture and away from water sources.[1][4][6]
- Incompatibilities: Store away from incompatible substances, which include strong oxidizing agents, strong acids, and strong bases.[3][8]

Personal Protective Equipment (PPE)

A systematic approach to PPE selection is mandatory for the safe handling of **isatoic anhydride**.



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Caption: Required Personal Protective Equipment for handling **isatoic anhydride**.

Detailed PPE Specifications:

- Eye/Face Protection: Wear chemical safety goggles or a full face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][6][7]

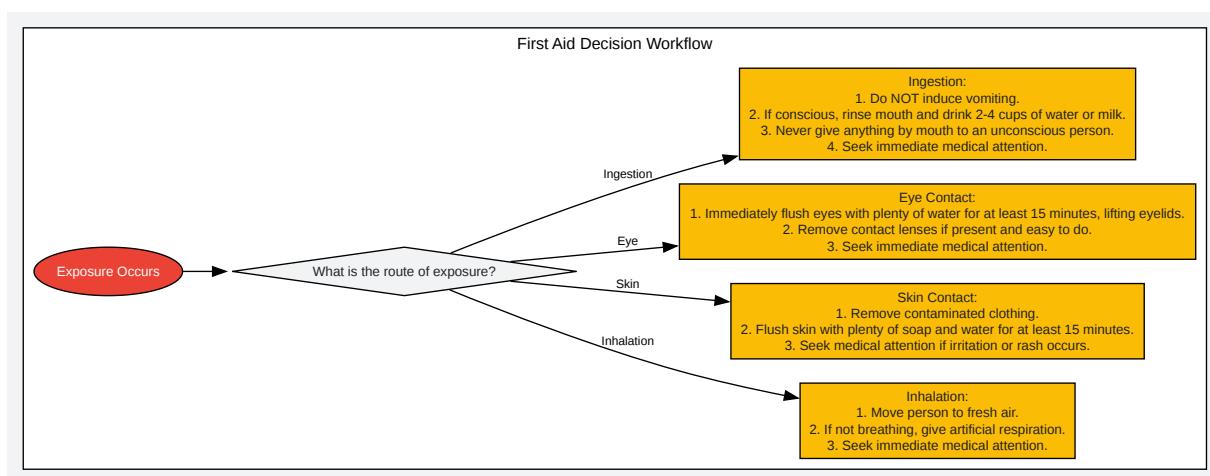
- Skin Protection: Wear protective gloves (e.g., nitrile) and clean, body-covering clothing.[4][5] Gloves must be inspected prior to use and disposed of properly after.[7]
- Respiratory Protection: If engineering controls are not sufficient to control airborne dust, a NIOSH/MSHA-approved particulate respirator should be used.[4][6][11] For emergencies or unknown exposure levels, a full-face positive-pressure, air-supplied respirator is recommended.[4][11]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures

The following diagram outlines the initial response to an exposure event. Always seek medical attention after administering first aid.[4][5]

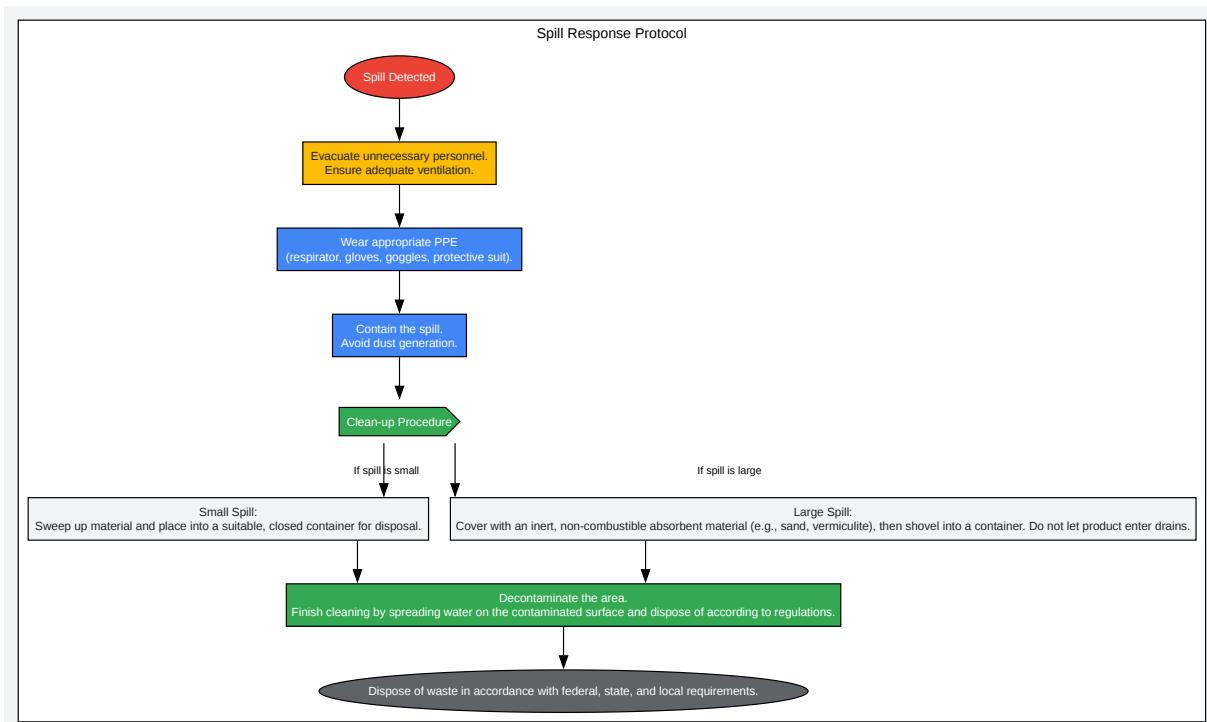


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Caption: First aid procedures for **isatoic anhydride** exposure.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Accidental Release Measures (Spill Response)

In the event of a spill, prioritize personnel safety and environmental protection.[\[7\]](#)



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Caption: Step-by-step workflow for managing spills of **isatoic anhydride**.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5][6][7] Do not get water inside containers, as the material is moisture-sensitive.[6]
- **Hazardous Combustion Products:** During a fire, irritating and highly toxic gases may be generated, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[3][5][6]
- **Protective Equipment:** Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH-approved mode.[3][5][6]

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